

Application Notes and Protocols for PROTAC STING Degradar-2

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Compound of Interest

Compound Name: PROTAC STING Degradar-2

Cat. No.: B15613644

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Introduction

PROTAC STING Degradar-2 is a potent and selective degrader of the Stimulator of Interferon Genes (STING) protein. As a proteolysis-targeting chimera (PROTAC), it functions by inducing the proximity of STING to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of the STING protein. This targeted degradation offers a powerful tool for investigating the physiological and pathological roles of STING and presents a promising therapeutic strategy for STING-driven inflammatory and autoimmune diseases. These application notes provide detailed information on the activity of **PROTAC STING Degradar-2** in responsive cell lines and comprehensive protocols for its experimental use.

Data Presentation

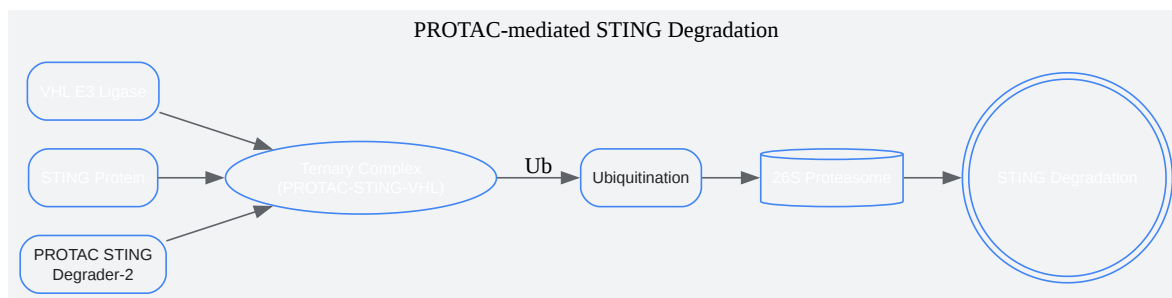
The activity of **PROTAC STING Degradar-2** has been quantified in the human monocytic cell line, THP-1. This cell line is widely used in immunological research due to its expression of key components of innate immune signaling pathways, including STING.

Compound	Cell Line	DC50 (μM)	Dmax (%)	Reference
PROTAC STING Degradar-2	THP-1	0.53	56.65	[1] [2]

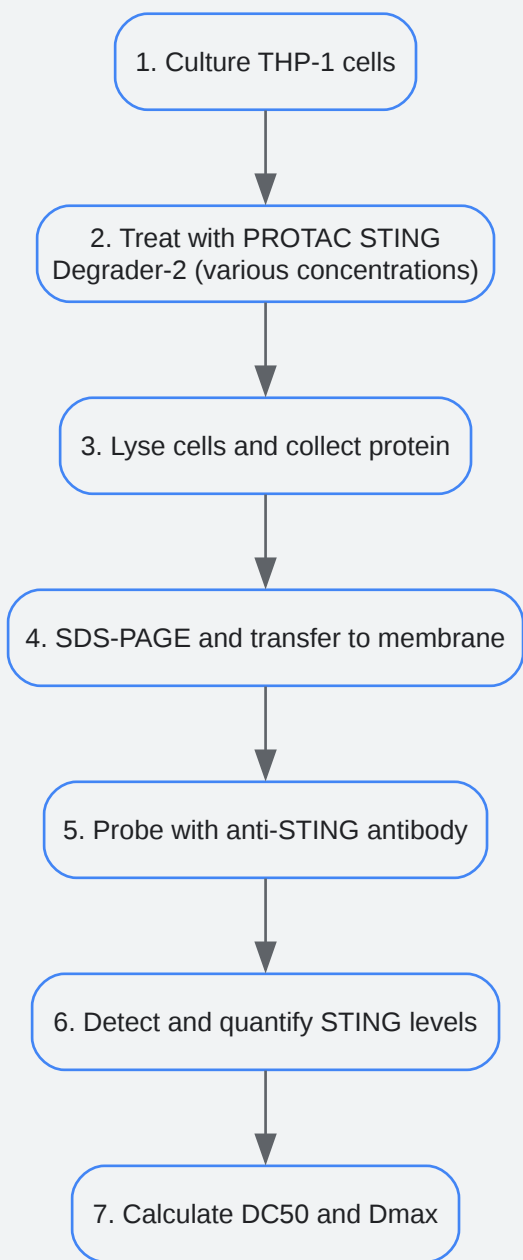
Table 1: In Vitro Degradation Activity of **PROTAC STING Degradar-2**. DC50 represents the concentration of the degrader required to induce 50% of the maximal degradation of STING protein. Dmax indicates the maximum percentage of STING protein degradation observed.

Signaling Pathways and Experimental Workflows

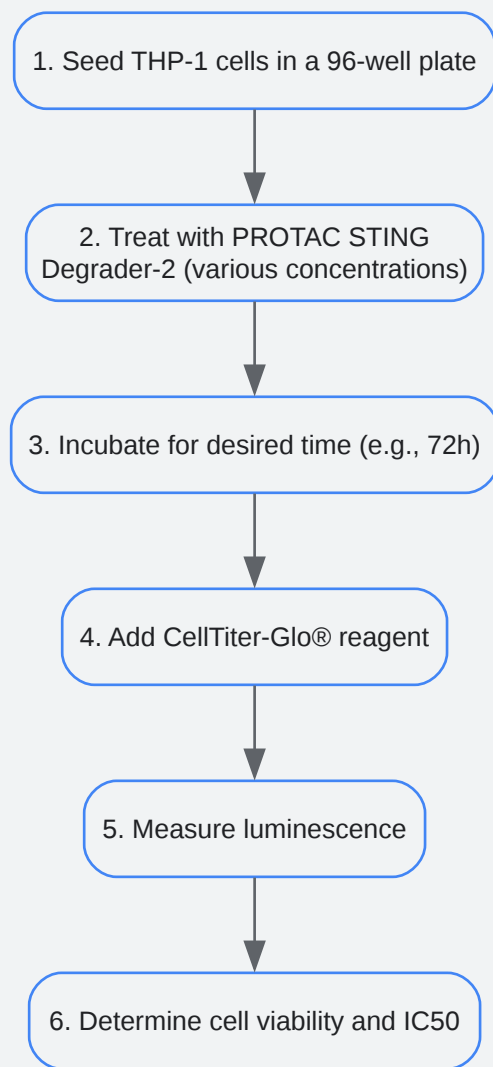
To visualize the mechanism of action and the experimental procedures, the following diagrams have been generated using Graphviz.



Western Blot for STING Degradation



Cell Viability Assay (CellTiter-Glo®)



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References

- 1. THP-1 Cell Culture Guide: Common Issues and Solutions [procellsystem.com]
- 2. Cell culture of THP-1 monocytes and differentiation into macrophages with PMA [protocols.io]
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